

In-Depth Technical Guide: 6-Ethoxy-5-methylnicotinaldehyde (CAS 1224604-16-3)

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Compound of Interest

Compound Name: 6-Ethoxy-5-methylnicotinaldehyde

Cat. No.: B597603

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **6-Ethoxy-5-methylnicotinaldehyde** (CAS number: 1224604-16-3), a substituted pyridine derivative. Due to the limited availability of public data on this specific compound, this document synthesizes information on its physicochemical properties, proposes a potential synthetic route based on established chemical principles for related compounds, and discusses potential biological activities by drawing parallels with structurally similar molecules. This guide is intended to serve as a foundational resource for researchers and professionals interested in the evaluation and potential application of this compound in chemical synthesis and drug discovery.

Chemical Identity and Physicochemical Properties

6-Ethoxy-5-methylnicotinaldehyde, also known as 2-Ethoxy-3-methylpyridine-5-carboxaldehyde or 6-Ethoxy-5-methyl-pyridine-3-carbaldehyde, is a heterocyclic aldehyde.^[1]^[2] Its core structure is a pyridine ring, substituted with an ethoxy, a methyl, and an aldehyde group.

Table 1: Physicochemical Properties of **6-Ethoxy-5-methylnicotinaldehyde**

Property	Value	Source
CAS Number	1224604-16-3	[1]
Molecular Formula	C ₉ H ₁₁ NO ₂	[1][2][3]
Molecular Weight	165.19 g/mol	[1][3]
Boiling Point (Predicted)	273.6 ± 35.0 °C	[3]
Density (Predicted)	1.093 ± 0.06 g/cm ³	[3]
MDL Number	MFCD13181614	[3]

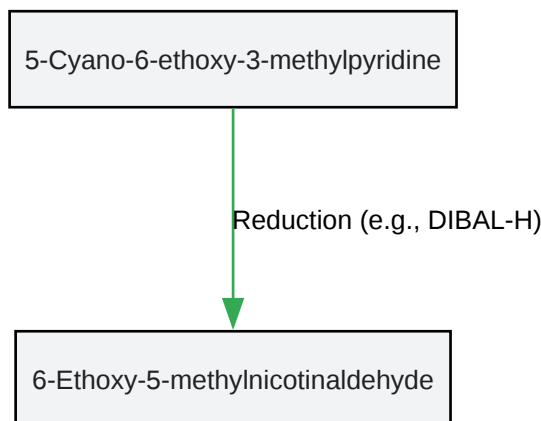
Proposed Synthesis and Experimental Protocol

While a specific, published synthetic protocol for **6-Ethoxy-5-methylnicotinaldehyde** was not identified in the public domain, a plausible route can be proposed based on common organic synthesis methodologies for pyridine aldehydes. A potential starting material is a correspondingly substituted cyanopyridine, which can be reduced to the aldehyde.

Proposed Synthetic Pathway

A feasible synthetic approach involves the reduction of a suitable cyanopyridine precursor. This method is a well-established transformation in organic chemistry for the synthesis of aldehydes.

Proposed Synthesis of 6-Ethoxy-5-methylnicotinaldehyde



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Caption: Proposed synthetic pathway for **6-Ethoxy-5-methylnicotinaldehyde**.

Detailed Experimental Protocol (Representative)

This protocol is a representative example for the reduction of a cyanopyridine to an aldehyde and would require optimization for the specific substrate.

Materials:

- 5-Cyano-6-ethoxy-3-methylpyridine (starting material)
- Diisobutylaluminium hydride (DIBAL-H) solution (e.g., 1.0 M in toluene)
- Anhydrous toluene
- Methanol
- Hydrochloric acid (e.g., 1 M)
- Saturated aqueous solution of sodium bicarbonate
- Saturated aqueous solution of sodium chloride (brine)
- Anhydrous magnesium sulfate
- Ethyl acetate
- Hexanes

Procedure:

- Dissolve 5-Cyano-6-ethoxy-3-methylpyridine in anhydrous toluene under an inert atmosphere (e.g., argon or nitrogen) and cool the solution to -78 °C in a dry ice/acetone bath.
- Slowly add a solution of DIBAL-H (1.2 equivalents) in toluene dropwise to the cooled solution, maintaining the temperature at -78 °C.

- Stir the reaction mixture at -78 °C for 2-3 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow, dropwise addition of methanol at -78 °C.
- Allow the mixture to warm to room temperature and then add 1 M hydrochloric acid. Stir vigorously for 30 minutes.
- Separate the organic layer. Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent to yield **6-Ethoxy-5-methylnicotinaldehyde**.

Characterization: The final product should be characterized by standard analytical techniques, including ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Potential Biological Activities and Applications

There is no specific information available regarding the biological activity of **6-Ethoxy-5-methylnicotinaldehyde**. However, the nicotinamide (a derivative of nicotinic acid) scaffold is a common motif in bioactive molecules. Substituted nicotinamides and related pyridine derivatives have been investigated for a range of biological activities.

- **Antifungal Agents:** Some nicotinamide derivatives bearing a substituted pyrazole moiety have been designed and synthesized as potential succinate dehydrogenase (SDH) inhibitors, exhibiting antifungal properties.^[4]
- **Insecticidal Activity:** Neonicotinoid analogues, which contain a substituted pyridine ring, have shown excellent insecticidal activities against various pests.^[5]
- **Anticancer and Other Activities:** Derivatives of nicotinaldehyde have been used to synthesize compounds with free-radical scavenging, α -glucosidase inhibitory, and anti-proliferative

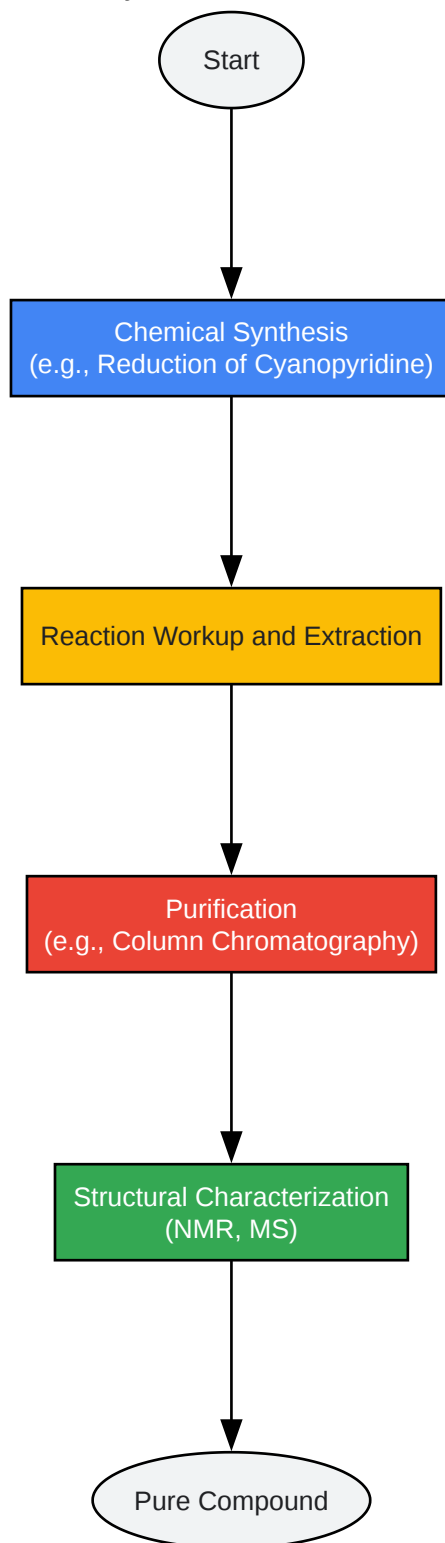
activities on various cancer cell lines.^[6]^[7]

Given these precedents, **6-Ethoxy-5-methylnicotinaldehyde** could serve as a valuable building block or intermediate for the synthesis of novel compounds with potential applications in agriculture and medicine. Further research is required to elucidate its specific biological profile.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a logical workflow for the synthesis, purification, and characterization of **6-Ethoxy-5-methylnicotinaldehyde**.

Workflow for Synthesis and Characterization

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Caption: A logical workflow for the synthesis and characterization of the target compound.

Conclusion

6-Ethoxy-5-methylnicotinaldehyde is a chemical compound for which detailed public information is scarce. This guide provides its known physicochemical properties and outlines a proposed synthetic route and a representative experimental protocol. Based on the biological activities of structurally related compounds, this molecule may hold potential as a scaffold or intermediate in the development of new therapeutic agents or agrochemicals. Further empirical studies are necessary to validate the proposed synthesis and to explore the biological and pharmacological properties of **6-Ethoxy-5-methylnicotinaldehyde**.

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